

The Cholecystokinin (26-33) Signaling Pathway: An In-depth Technical Guide

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Compound of Interest

Compound Name: Cholecystokinin (26-33) (free acid)

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Abstract

Cholecystokinin (26-33), a sulfated octapeptide commonly known as CCK-8, is the most biologically active fragment of the cholecystokinin hormone family. It plays a pivotal role in regulating gastrointestinal function and acts as a key neurotransmitter in the central nervous system. Its diverse physiological effects, including regulation of pancreatic secretion, gallbladder contraction, satiety, and anxiety, are mediated through the activation of two distinct G protein-coupled receptors: the cholecystokinin-1 receptor (CCK1R) and the cholecystokinin-2 receptor (CCK2R). This technical guide provides a comprehensive overview of the signaling pathways initiated by CCK-8, with a focus on its activation mechanisms, downstream effector cascades, and the quantitative pharmacology that governs these interactions. Detailed experimental protocols for key assays and visual representations of the signaling pathways are included to facilitate further research and drug development efforts in this area.

Introduction

Cholecystokinin (CCK) is a peptide hormone initially discovered in the gastrointestinal tract, responsible for stimulating the digestion of fat and protein^[1]. The most potent and abundant

form, CCK (26-33) or CCK-8, is an octapeptide with the amino acid sequence Asp-Tyr(SO₃H)-Met-Gly-Trp-Met-Asp-Phe-NH₂. The sulfation of the tyrosine residue is critical for its high-affinity binding to the CCK1 receptor[2]. CCK-8 exerts its effects by binding to and activating CCK1 and CCK2 receptors, which are members of the Class A G protein-coupled receptor (GPCR) family. While CCK1R is predominantly found in peripheral tissues like the pancreas and gallbladder, CCK2R is more prevalent in the brain and stomach[2]. The activation of these receptors by CCK-8 triggers a cascade of intracellular signaling events that ultimately dictate the cellular and physiological response. Understanding these intricate signaling pathways is paramount for the development of novel therapeutics targeting a range of disorders, from digestive issues to neurological conditions.

CCK-8 Receptor Binding and Activation

The initial step in CCK-8 signaling is its binding to either the CCK1 or CCK2 receptor. The sulfated tyrosine residue in CCK-8 is a key determinant for its high affinity for CCK1R, with its absence reducing the affinity by 500- to 1000-fold. In contrast, both sulfated and non-sulfated CCK-8 bind to CCK2R with similarly high affinity[2].

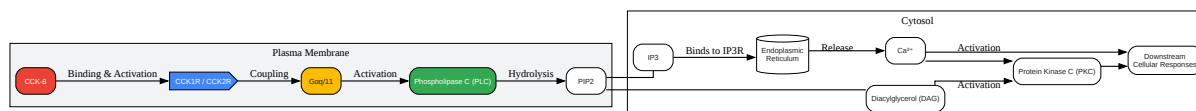
Quantitative Binding Affinity Data

The binding affinity of CCK-8 for its receptors is typically quantified by its inhibition constant (K_i), determined through competitive radioligand binding assays.

Ligand	Receptor	Species	K _i (nM)	Reference
Sulfated CCK-8	CCK1R	Human	0.28	[3]
Sulfated CCK-8	CCK1R	Rat	0.6 - 1	[4]
Sulfated CCK-8	CCK2R	Human	0.3 - 1	[3][4]
Sulfated CCK-8	CCK2R	Mouse	0.3 - 1	[4]

Primary Signaling Pathway: Gq/11 Activation

Upon binding of CCK-8, both CCK1R and CCK2R undergo a conformational change that facilitates their coupling to and activation of heterotrimeric G proteins of the Gq/11 family. This is the canonical and most well-characterized signaling pathway for CCK receptors.



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Figure 1: CCK-8 Gq/11 Signaling Pathway.

Phospholipase C (PLC) Activation and Second Messenger Production

Activated Gαq/11 stimulates the membrane-bound enzyme phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂), a membrane phospholipid, into two second messengers: inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG).

Intracellular Calcium Mobilization

IP₃, being water-soluble, diffuses into the cytosol and binds to IP₃ receptors on the endoplasmic reticulum, triggering the release of stored calcium (Ca²⁺) into the cytoplasm. This rapid increase in intracellular calcium concentration is a hallmark of CCK-8 signaling and is responsible for many of its acute physiological effects, such as enzyme secretion from pancreatic acinar cells.

Protein Kinase C (PKC) Activation

DAG, which remains in the plasma membrane, along with the increased intracellular Ca²⁺, activates members of the protein kinase C (PKC) family. Activated PKC then phosphorylates a variety of substrate proteins, leading to a diverse array of cellular responses, including gene expression changes and modulation of other signaling pathways.

Quantitative Data on Gq/11 Pathway Activation

The potency of CCK-8 in activating the Gq/11 pathway is often measured by the half-maximal effective concentration (EC50) for intracellular calcium mobilization.

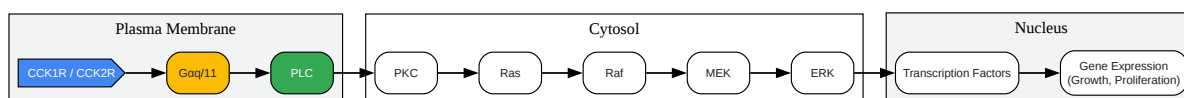
Ligand	Cell Line	Receptor	EC50 for Ca ²⁺ Mobilization (nM)	Reference
Sulfated CCK-8	A431 cells	CCK2R	12.3 - 14.2	[5]
Sulfated CCK-8	AR42J cells	CCK2R	1.3 - 1.9	[5]

Secondary Signaling Pathways

While the Gq/11 pathway is primary, CCK-8 can also activate other signaling cascades, leading to a more complex and nuanced cellular response.

Mitogen-Activated Protein Kinase (MAPK/ERK) Pathway

Activation of CCK receptors can also lead to the stimulation of the mitogen-activated protein kinase (MAPK) cascade, specifically the extracellular signal-regulated kinase (ERK) pathway. This pathway is often linked to cell growth, proliferation, and differentiation. The activation of ERK is thought to occur downstream of PKC activation.



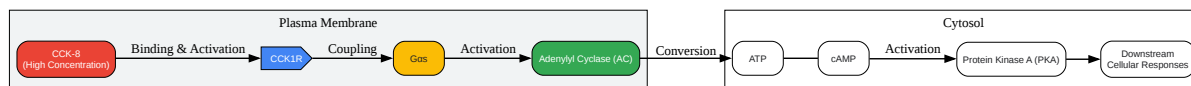
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Figure 2: CCK-8-mediated MAPK/ERK Signaling Pathway.

Gs/cAMP Pathway

There is evidence to suggest that at higher concentrations, CCK-8 can also activate Gs proteins, leading to the stimulation of adenylyl cyclase, production of cyclic AMP (cAMP), and

activation of protein kinase A (PKA)[6][7]. This pathway is typically associated with different cellular outcomes compared to the Gq/11 pathway and may play a role in the biphasic dose-response curves observed for some of CCK-8's effects, such as pancreatic amylase secretion. However, the direct coupling to Gs is less pronounced than to Gq/11.



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Figure 3: CCK-8 Gs/cAMP Signaling Pathway.

Experimental Protocols

This section provides detailed methodologies for key experiments used to study CCK-8 signaling.

Radioligand Receptor Binding Assay

This assay is used to determine the binding affinity (K_i) of unlabeled ligands by measuring their ability to compete with a radiolabeled ligand for binding to the receptor.

Objective: To determine the K_i of CCK-8 for CCK1R or CCK2R.

Materials:

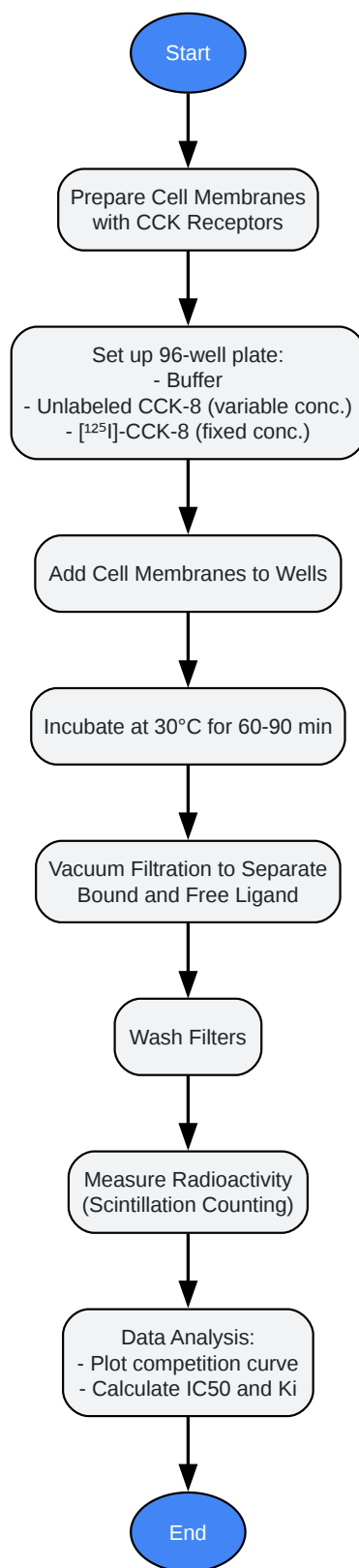
- Cell membranes from a cell line stably expressing the human CCK1R or CCK2R (e.g., CHO-K1, HEK293).
- Radioligand: [125 I]-CCK-8 (sulfated).
- Unlabeled CCK-8 (sulfated).
- Binding Buffer: 50 mM HEPES, pH 7.4, 5 mM $MgCl_2$, 1 mM $CaCl_2$, 0.2% BSA.

- Wash Buffer: 50 mM HEPES, pH 7.4, 500mM NaCl, 0.1% BSA.
- 96-well filter plates with glass fiber filters.
- Scintillation counter.

Procedure:

- Membrane Preparation: Prepare cell membranes from confluent cultures. Homogenize cells in a lysis buffer and isolate the membrane fraction by differential centrifugation. Resuspend the final membrane pellet in binding buffer.
- Assay Setup: In a 96-well plate, add in the following order:
 - Binding buffer.
 - Increasing concentrations of unlabeled CCK-8.
 - A fixed concentration of [125 I]-CCK-8 (typically at or below its K_d).
 - Cell membrane preparation to initiate the reaction.
 - For total binding, omit unlabeled CCK-8.
 - For non-specific binding, add a high concentration of unlabeled CCK-8 (e.g., 1 μ M).
- Incubation: Incubate the plate with gentle agitation for 60-90 minutes at 30°C to reach equilibrium.
- Separation: Separate bound from free radioligand by vacuum filtration through the filter plates.
- Washing: Wash the filters rapidly with ice-cold wash buffer.
- Counting: Measure the radioactivity on the filters using a scintillation counter.
- Data Analysis: Plot the percentage of specific binding against the logarithm of the unlabeled ligand concentration. Calculate the IC₅₀ value (the concentration of unlabeled ligand that

inhibits 50% of specific binding) and then determine the K_i value using the Cheng-Prusoff equation.



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Figure 4: Radioligand Binding Assay Workflow.

Intracellular Calcium Mobilization Assay

This functional assay measures the increase in intracellular calcium concentration following receptor activation.

Objective: To determine the EC₅₀ of CCK-8 for calcium mobilization.

Materials:

- Cell line stably expressing the human CCK1R or CCK2R (e.g., HEK293, CHO-K1).
- CCK-8 (sulfated).
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM, Fura-2 AM).
- Assay Buffer: Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES, pH 7.4.
- Probenecid (to prevent dye leakage).
- Black, clear-bottom 96-well microplates.
- Fluorescence plate reader with an injector.

Procedure:

- Cell Plating: Seed cells in a 96-well plate and culture overnight.
- Dye Loading: Remove culture medium and wash cells with assay buffer. Load cells with the calcium-sensitive dye in assay buffer containing probenecid. Incubate for 30-60 minutes at 37°C.
- Washing: Wash the cells with assay buffer to remove excess dye.
- Calcium Measurement:

- Place the plate in a fluorescence plate reader.
- Measure the baseline fluorescence for a short period.
- Using the plate reader's injector, add varying concentrations of CCK-8 to the wells.
- Immediately begin kinetic measurement of fluorescence intensity over time.
- Data Analysis: Determine the peak fluorescence response for each concentration of CCK-8. Plot the response against the logarithm of the CCK-8 concentration to generate a dose-response curve and calculate the EC50 value.

ERK Phosphorylation Western Blot Assay

This assay is used to detect the activation of the MAPK/ERK pathway by measuring the phosphorylation of ERK.

Objective: To determine the effect of CCK-8 on ERK phosphorylation.

Materials:

- Cell line expressing CCK receptors.
- CCK-8 (sulfated).
- Lysis Buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors.
- Primary antibodies: anti-phospho-ERK1/2 and anti-total-ERK1/2.
- HRP-conjugated secondary antibody.
- SDS-PAGE equipment and reagents.
- PVDF membrane.
- Chemiluminescent substrate.
- Imaging system.

Procedure:

- **Cell Treatment:** Culture cells to near confluency and serum-starve overnight. Treat cells with various concentrations of CCK-8 for a specific time (e.g., 5-15 minutes).
- **Cell Lysis:** Wash cells with ice-cold PBS and lyse with lysis buffer.
- **Protein Quantification:** Determine the protein concentration of the lysates (e.g., using a BCA assay).
- **SDS-PAGE:** Separate equal amounts of protein from each sample by SDS-polyacrylamide gel electrophoresis.
- **Western Blotting:** Transfer the separated proteins to a PVDF membrane.
- **Immunoblotting:**
 - Block the membrane with a blocking buffer (e.g., 5% BSA in TBST).
 - Incubate with the anti-phospho-ERK1/2 primary antibody overnight at 4°C.
 - Wash and incubate with the HRP-conjugated secondary antibody.
 - Detect the signal using a chemiluminescent substrate and an imaging system.
- **Stripping and Re-probing:** Strip the membrane and re-probe with the anti-total-ERK1/2 antibody to normalize for protein loading.
- **Data Analysis:** Quantify the band intensities for both phospho-ERK and total ERK using densitometry software. Normalize the phospho-ERK signal to the total ERK signal.

Conclusion

Cholecystokinin (26-33) is a powerful signaling molecule that activates a complex network of intracellular pathways, primarily through the Gq/11-PLC-calcium cascade, with additional inputs from the MAPK/ERK and potentially the Gs/cAMP pathways. This intricate signaling network allows for the precise regulation of a wide range of physiological processes. The quantitative data and detailed experimental protocols provided in this guide serve as a valuable resource

for researchers and drug development professionals aiming to further elucidate the roles of CCK-8 and its receptors in health and disease, and to develop novel therapeutic agents that modulate this important signaling system. A thorough understanding of these pathways is crucial for the rational design of selective and effective drugs targeting the CCK system.

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